Technical Monograph: N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide

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Compound of Interest

Compound Name:	*N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide*
Cat. No.:	*B5735526*

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Executive Summary

N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide is a synthetic organic molecule characterized by an acetamide core linking a lipophilic 4-chlorophenyl moiety and a sterically defined 2-methylphenoxy group. It belongs to the family of phenoxyacetamides, which serve as crucial intermediates in the synthesis of agrochemicals (herbicides) and pharmaceutical leads (analgesics, sodium channel blockers). This guide details its structural properties, synthetic pathways, reaction mechanisms, and potential pharmacological applications.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7]

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Property	Data
IUPAC Name	N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide
Molecular Formula	
Molecular Weight	275.73 g/mol
CAS Registry Number	Not widely listed; Analogous to 62095-67-4 (p-methyl isomer)
Physical State	Solid (Crystalline powder)
Predicted LogP	~3.7 (Lipophilic)
H-Bond Donors	1 (Amide NH)
H-Bond Acceptors	2 (Amide Carbonyl, Ether Oxygen)
Rotatable Bonds	4

Structural Analysis & Pharmacophore

The molecule is composed of three distinct structural domains, each contributing to its potential biological interaction:

- The Linker (Acetamide): The central

  bridge provides a rigid spacer that facilitates hydrogen bonding. The carbonyl oxygen acts as a hydrogen bond acceptor, while the amide nitrogen serves as a donor, critical for binding to protein active sites (e.g., serine proteases or ion channels).

- The Lipophilic Tail (4-Chlorophenyl): The para-chloro substitution increases the overall lipophilicity (LogP), enhancing membrane permeability. The halogen also provides metabolic stability against ring oxidation and can participate in halogen bonding.

- The Steric Head (2-Methylphenoxy): The ortho-methyl group on the phenoxy ring introduces steric hindrance, potentially locking the conformation of the ether linkage and improving selectivity for specific receptor pockets compared to unsubstituted analogs.

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Synthetic Pathways

Two primary retrosynthetic disconnections exist for this molecule. The most robust laboratory method involves the formation of the ether linkage after the amide bond formation, or convergent synthesis.

Pathway A: The Chloroacetamide Route (Preferred)

This pathway is favored for combinatorial library synthesis due to the availability of chloroacetyl chloride and various anilines.

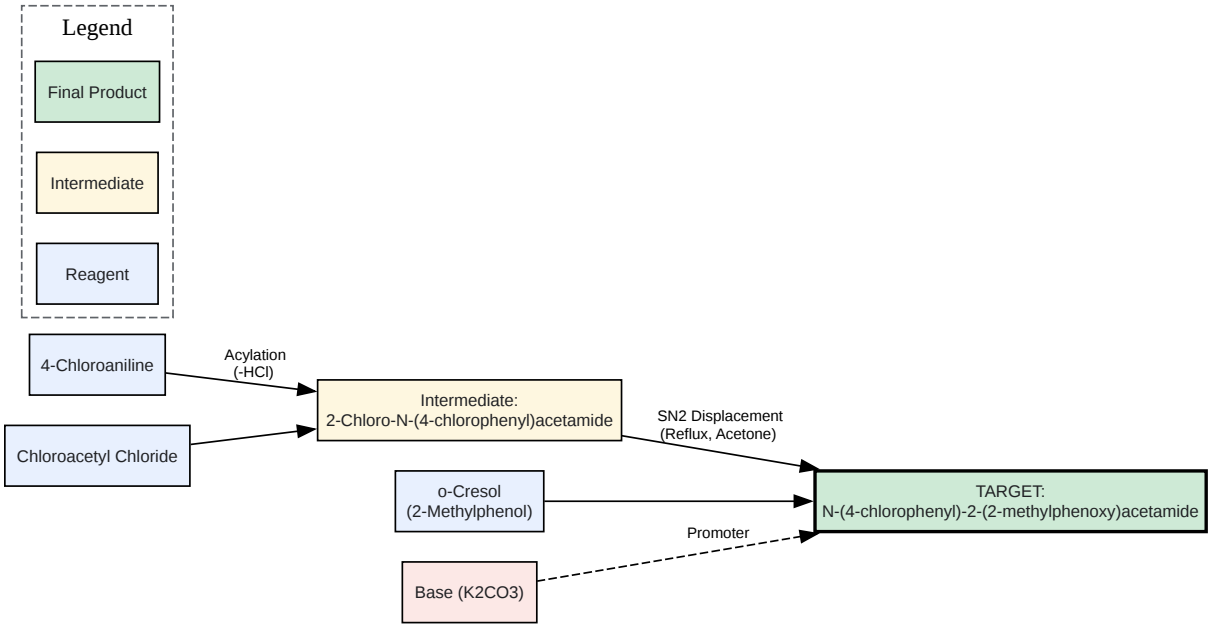
- Step 1 (Amidation): Acylation of 4-chloroaniline with chloroacetyl chloride to form 2-chloro-N-(4-chlorophenyl)acetamide.
- Step 2 (Williamson Ether Synthesis): Nucleophilic displacement of the alkyl chloride by the phenoxide anion of o-cresol (2-methylphenol).

Pathway B: The Acid Chloride Route

- Step 1: Reaction of o-cresol with chloroacetic acid to form 2-(2-methylphenoxy)acetic acid.
- Step 2: Conversion to the acid chloride and subsequent coupling with 4-chloroaniline.

Synthesis Logic Diagram

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Caption: Convergent synthetic pathway via the Chloroacetamide Intermediate (Pathway A).

Experimental Protocol (Pathway A)

Objective: Synthesis of **N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide** via nucleophilic substitution.

Reagents

- 4-Chloroaniline (1.0 eq)[2]
- Chloroacetyl chloride (1.1 eq)
- o-Cresol (2-methylphenol) (1.0 eq)

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- Potassium Carbonate (

) (anhydrous, 2.0 eq)

- Solvents: Dichloromethane (DCM), Acetone (dry), Ethanol (for recrystallization).

Step 1: Synthesis of 2-chloro-N-(4-chlorophenyl)acetamide

- Dissolution: Dissolve 4-chloroaniline (10 mmol) in dry DCM (20 mL) containing triethylamine (1.2 eq) at 0°C.
- Addition: Dropwise add chloroacetyl chloride (11 mmol) over 15 minutes, maintaining temperature < 5°C.
- Reaction: Stir at room temperature (RT) for 3 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Workup: Wash organic layer with water (2x), 1N HCl (1x), and brine. Dry over

  , filter, and concentrate.

- Purification: Recrystallize from ethanol/water if necessary. Yield is typically >85%.[3]

Step 2: Etherification (Target Synthesis)

- Preparation: In a round-bottom flask, dissolve the intermediate from Step 1 (5 mmol) and o-cresol (5 mmol) in dry acetone (25 mL).
- Activation: Add anhydrous

  (10 mmol) and a catalytic amount of Potassium Iodide (KI) (0.5 mmol) to accelerate the Finkelstein-like displacement.

- Reflux: Heat the mixture to reflux (approx. 56°C) for 6–8 hours.
- Monitoring: Check consumption of the chloroacetamide by TLC.
- Isolation:

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- Cool to RT and pour the mixture into crushed ice-water (100 mL).
- The product usually precipitates as a solid. Filter the precipitate.
- If oil forms, extract with Ethyl Acetate, dry, and evaporate.[2]

- Purification: Recrystallize from Ethanol or Ethanol/DMF mixture to obtain the pure white crystalline solid.

Reaction Mechanism

The formation of the final product in Step 2 proceeds via a classic bimolecular nucleophilic substitution (

).

- Deprotonation: The base (

) deprotonates the o-cresol phenol group (

  ), generating the nucleophilic phenoxide anion.

- Attack: The phenoxide oxygen attacks the

  -carbon of the 2-chloroacetamide.

- Transition State: A pentacoordinate transition state forms where the C-O bond forms simultaneously as the C-Cl bond breaks.

- Leaving Group: The chloride ion is displaced. The presence of KI allows for in situ formation of the more reactive iodo-intermediate, accelerating the reaction (Finkelstein modification).

Medicinal Chemistry Context & SAR

The N-aryl-2-phenoxyacetamide scaffold is a versatile pharmacophore. Structure-Activity Relationship (SAR) studies on this class suggest the following:

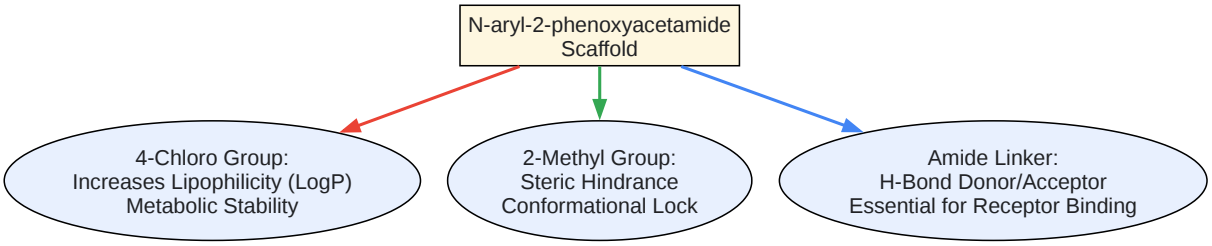
- Antimicrobial Activity: Electron-withdrawing groups (like Cl,

) on the N-phenyl ring often enhance antibacterial potency against Gram-positive strains.

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- Analgesic Activity: The structural similarity to acetanilide analgesics suggests potential COX inhibition or sodium channel modulation.
- Steric Effects: The 2-methyl group on the phenoxy ring restricts rotation, which can increase binding affinity for rigid pockets (e.g., in MAO-A inhibition) compared to the unsubstituted phenol.

SAR Visualization



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Caption: Structure-Activity Relationship (SAR) analysis of the functional domains.

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